

Commercial Suppliers and Technical Guide for Pirimicarb-d6 Analytical Standard

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Compound of Interest

Compound Name: Pirimicarb-d6

Cat. No.: B1357182

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and technical details related to the **Pirimicarb-d6** analytical standard. It is designed to assist researchers, scientists, and professionals in drug development in sourcing this standard and understanding its application.

Commercial Availability of Pirimicarb-d6

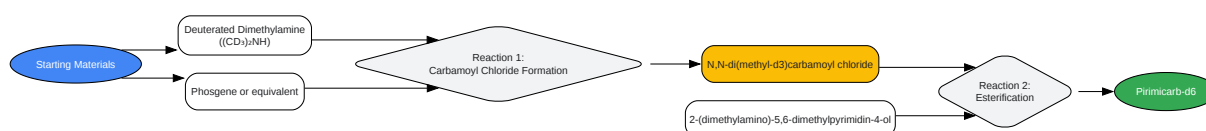
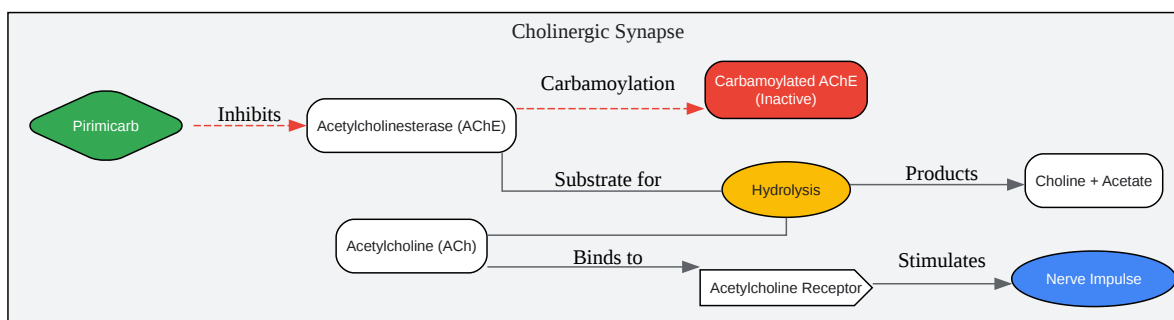
Pirimicarb-d6, the deuterated analog of the carbamate insecticide Pirimicarb, is a critical internal standard for quantitative analysis by mass spectrometry. Several reputable suppliers offer this analytical standard. The following table summarizes the available quantitative data for easy comparison.

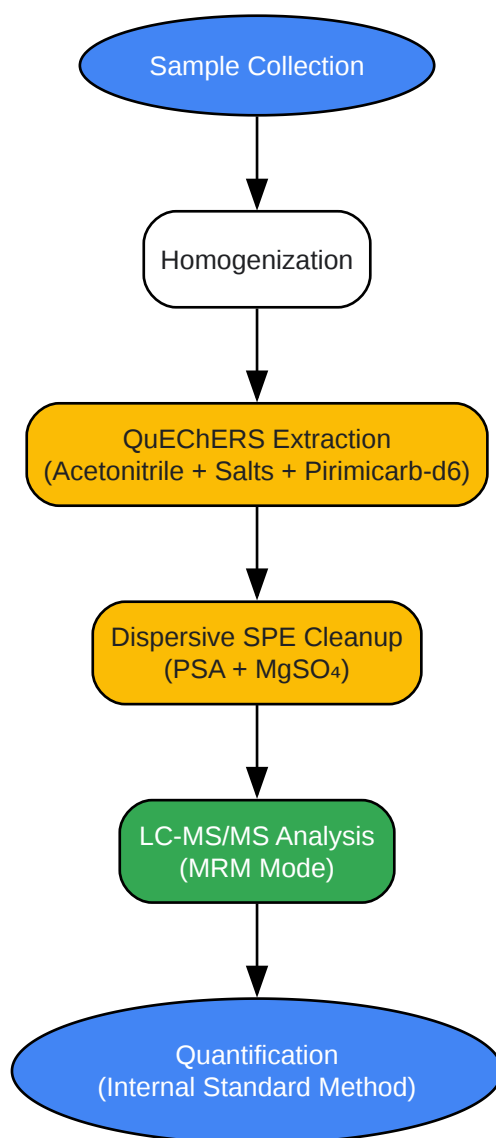
Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Purity/Iso topic Enrichment	Available Quantities
Sigma-Aldrich (PESTANA L®)	Pirimicarb-d6	1015854-66-6	C ₁₁ H ₁₂ D ₆ N ₄ O ₂	244.32 g/mol	Analytical Standard Grade	10 mg
LGC Standards	Pirimicarb D6 (dimethylcarbamate D6)	1015854-66-6	C ₁₁ H ₁₂ D ₆ N ₄ O ₂	244.32 g/mol	Not specified	10 mg
Toronto Research Chemicals (TRC)	Pirimicarb-d6	1015854-66-6	C ₁₁ H ₁₂ D ₆ N ₄ O ₂	244.32 g/mol	Not specified	1 mg, 2.5 mg, 5 mg
BOC Sciences	PIRIMICA RB-[D6]	1015854-66-6	C ₁₁ H ₁₂ D ₆ N ₄ O ₂	244.32 g/mol	Not specified	Inquire for details
MedChem Express (MCE)	Pirimicarb-d6	1015854-66-6	C ₁₁ H ₁₂ D ₆ N ₄ O ₂	244.32 g/mol	Not specified	Inquire for details
Pharmaffiliates	Pirimicarb D6 (dimethylcarbamate D6) 100 µg/mL in Acetonitrile	1015854-66-6	C ₁₁ H ₁₂ D ₆ N ₄ O ₂	244.32 g/mol	Solution	Inquire for details

Mechanism of Action: Acetylcholinesterase Inhibition

Pirimicarb, like other carbamate insecticides, exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE).[1][2] AChE is a critical enzyme in the nervous system responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) into choline and acetic acid. This process terminates the nerve signal at cholinergic synapses.

The inhibitory action of pirimicarb involves the reversible carbamoylation of a serine residue within the active site of AChE. This modification renders the enzyme inactive, leading to an accumulation of ACh in the synaptic cleft. The excess ACh results in continuous stimulation of nerve and muscle fibers, causing hyper-excitation, paralysis, and ultimately the death of the insect.[2][3]





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References

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- 2. Pirimicarb-desmethyl-d6 | LGC Standards [lgcstandards.com]

- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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